

# ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate

## molecular weight and formula

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### Compound of Interest

**Compound Name:** ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate

**Cat. No.:** B1322293

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## Technical Guide: Ethyl 4-Cyanotetrahydro-2H-pyran-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate**, a heterocyclic building block with applications in medicinal chemistry and organic synthesis. This document outlines its key physicochemical properties, and discusses its synthesis and potential applications.

## Core Compound Properties

The fundamental molecular and physical properties of **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate** are summarized below.

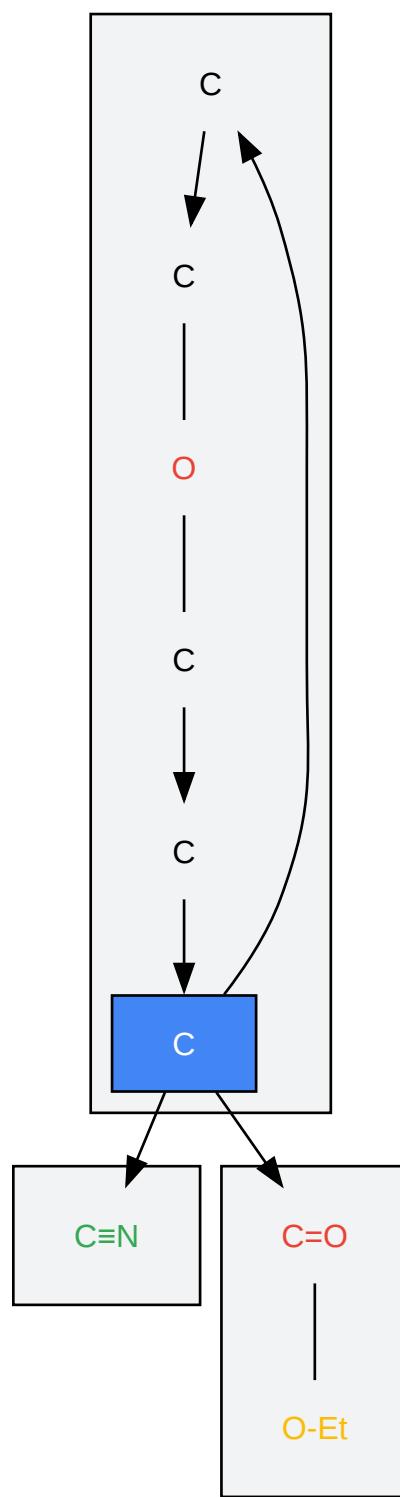
Property	Value
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	183.20 g/mol <a href="#">[1]</a>
Alternate Molecular Weight	183.207 g/mol <a href="#">[2]</a>
CAS Number	30431-99-3 <a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Light yellow to yellow liquid
Boiling Point	125 °C at 16 Torr
Density	1.1109 g/cm <sup>3</sup>
Storage Temperature	2-8°C, sealed in a dry environment <a href="#">[4]</a> <a href="#">[5]</a>

## Synthesis Pathway

A detailed, step-by-step experimental protocol for the synthesis of **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate** is not extensively detailed in publicly available literature. However, a common synthetic route involves the reaction of bis(2-chloroethyl) ether with ethyl cyanoacetate. This process is noted to be a multi-step reaction with a historically low overall yield. The synthesis generally proceeds by first forming the **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate** intermediate, which can then be hydrolyzed and subsequently decarboxylated to yield 4-cyanotetrahydropyran.

## Logical Relationship: Chemical Structure

The following diagram illustrates the chemical structure of **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate**.

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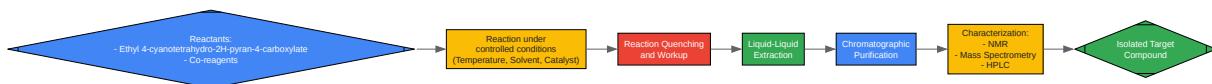
Caption: Chemical structure of **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate**.

# Applications in Drug Development

**Ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate** serves as a valuable intermediate in the synthesis of more complex molecules. Notably, it is utilized in the preparation of Imidazo[1,2-a]pyridinyl derivatives, which have been investigated as inhibitors of IRAK4 (Interleukin-1 receptor-associated kinase 4), a key target in inflammatory disease research.

## Experimental Workflow: A Conceptual Overview

The following diagram outlines a conceptual workflow for the synthesis and purification of a target compound derived from **ethyl 4-cyanotetrahydro-2H-pyran-4-carboxylate**, based on general laboratory practices.



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Caption: Conceptual workflow for synthesis and purification.

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## References

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